

An In-depth Technical Guide to Linolenyl Oleate (CAS Number 17673-61-9)

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Compound of Interest

Compound Name: *Linolenyl oleate*

Cat. No.: *B15551841*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Linolenyl oleate (CAS 17673-61-9) is a wax ester composed of α -linolenic acid and oleic acid. As an ester of two prominent unsaturated fatty acids, it holds potential in various scientific and pharmaceutical applications, from its role as a bioactive lipid to its utility in advanced drug delivery systems. This technical guide provides a comprehensive overview of the core chemical and physical properties of **Linolenyl oleate**, detailed experimental protocols for its synthesis and analysis, and an exploration of its hypothesized biological activities and relevant signaling pathways. The information is curated to support researchers and professionals in drug development in understanding and utilizing this compound.

Chemical and Physical Properties

Linolenyl oleate is a lipid molecule classified as a wax ester.^{[1][2]} Its properties are derived from its constituent fatty acids: α -linolenic acid, an omega-3 polyunsaturated fatty acid, and oleic acid, an omega-9 monounsaturated fatty acid.

Table 1: Chemical Identifiers and Properties of **Linolenyl Oleate**

Property	Value	Reference
CAS Number	17673-61-9	[1]
Molecular Formula	C ₃₆ H ₆₄ O ₂	[1]
Molecular Weight	528.89 g/mol	[1]
CAS Index Name	9-Octadecenoic acid (9Z)-, (9Z,12Z,15Z)-9,12,15- octadecatrienyl ester	[1]
Synonyms	Oleic acid, 9,12,15- octadecatrienyl ester, (Z,Z,Z)-; 9-Octadecenoic acid (Z)-, 9,12,15-octadecatrienyl ester, (Z,Z,Z)-; 9,12,15- Octadecatrien-1-ol, oleate, (Z,Z,Z)-	[1]
Physical State	Liquid	[1]
Purity (Commercial)	>99%	[1]
Storage	Freezer	[1]

Table 2: Physical Property Data for Related Compounds

Property	Methyl Oleate	Oleic Acid	α-Linolenic Acid
Boiling Point	218.5 °C @ 20 mmHg	286 °C @ 100 mmHg	230-232 °C @ 1 hPa
Melting Point	Not Available	13-14 °C	-11 °C
Density	Not Available	0.895 g/cm ³ at 25°C	Not Available
Reference	[3]	[4]	[5]

Experimental Protocols

Synthesis of Linolenyl Oleate

The synthesis of **Linolenyl oleate** can be achieved through chemical or enzymatic esterification of oleic acid and α -linolenyl alcohol. Enzymatic synthesis is often preferred for its specificity and milder reaction conditions.

2.1.1. Enzymatic Esterification Protocol

This protocol is a representative method based on the enzymatic synthesis of other fatty acid esters.

Materials:

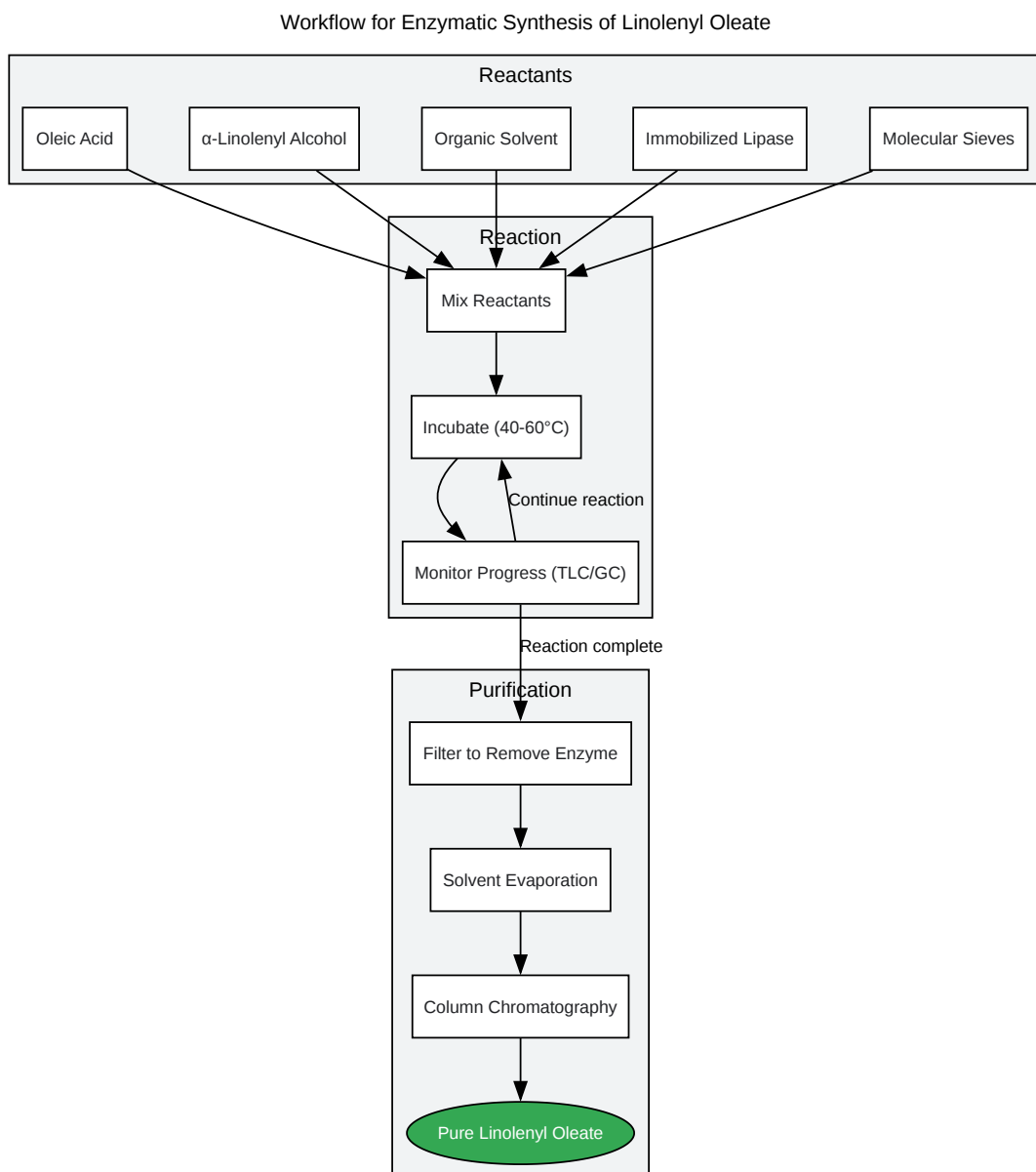
- Oleic acid
- α -Linolenyl alcohol
- Immobilized lipase (e.g., from *Candida antarctica*, Novozym 435)
- Organic solvent (e.g., hexane, isooctane)
- Molecular sieves (to remove water)
- Shaking incubator
- Rotary evaporator

Procedure:

- Dissolve equimolar amounts of oleic acid and α -linolenyl alcohol in a suitable organic solvent in a sealed reaction vessel.
- Add the immobilized lipase to the mixture. The enzyme loading is typically 5-10% of the total substrate weight.
- Add activated molecular sieves to the reaction mixture to absorb the water produced during esterification, which drives the reaction towards product formation.
- Incubate the mixture in a shaking incubator at a controlled temperature (typically 40-60°C) for 24-72 hours.

- Monitor the reaction progress by taking aliquots at regular intervals and analyzing them by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction reaches completion (or equilibrium), stop the reaction by filtering out the immobilized enzyme. The enzyme can often be washed and reused.
- Remove the solvent from the filtrate using a rotary evaporator to obtain the crude **Linolenyl oleate**.
- Purify the product using column chromatography on silica gel with a hexane/ethyl acetate gradient.

Workflow for Enzymatic Synthesis of **Linolenyl Oleate**



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Caption: Enzymatic synthesis of **Linolenyl oleate** workflow.

Analysis of Linolenyl Oleate

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are standard techniques for the analysis and purification of fatty acid esters.

2.2.1. High-Performance Liquid Chromatography (HPLC) Method

Instrumentation:

- HPLC system with a UV or Evaporative Light Scattering Detector (ELSD)
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m)

Mobile Phase:

- A gradient of acetonitrile and water is commonly used. A typical gradient might be:
 - Start with 80% acetonitrile / 20% water.
 - Linearly increase to 100% acetonitrile over 20 minutes.
 - Hold at 100% acetonitrile for 10 minutes.
 - Return to initial conditions and equilibrate for 10 minutes.

Procedure:

- Prepare a standard solution of **Linolenyl oleate** of known concentration in a suitable solvent (e.g., acetonitrile or isopropanol).
- Prepare the sample by dissolving it in the mobile phase or a compatible solvent.
- Inject the standard and sample solutions into the HPLC system.
- Monitor the elution profile at an appropriate wavelength (if using a UV detector) or with the ELSD.
- Identify the **Linolenyl oleate** peak in the sample chromatogram by comparing its retention time with that of the standard.

- Quantify the amount of **Linolenyl oleate** in the sample by comparing the peak area with a calibration curve generated from standards of known concentrations.

2.2.2. Gas Chromatography (GC) Method

For GC analysis, fatty acid esters are typically analyzed directly.

Instrumentation:

- Gas chromatograph with a Flame Ionization Detector (FID)
- Capillary column suitable for fatty acid ester analysis (e.g., a polyethylene glycol or cyanopropyl polysiloxane stationary phase).

GC Conditions:

- Injector Temperature: 250°C
- Detector Temperature: 280°C
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute.
 - Ramp at 10°C/minute to 250°C.
 - Hold at 250°C for 10 minutes.
- Carrier Gas: Helium or Hydrogen at a constant flow rate.

Procedure:

- Prepare a standard solution of **Linolenyl oleate** in a volatile organic solvent (e.g., hexane).
- Prepare the sample by dissolving it in the same solvent.
- Inject a small volume (e.g., 1 µL) of the standard and sample solutions into the GC.
- Identify the **Linolenyl oleate** peak based on its retention time compared to the standard.

- Quantify the amount of **Linolenyl oleate** using the peak area and a calibration curve.

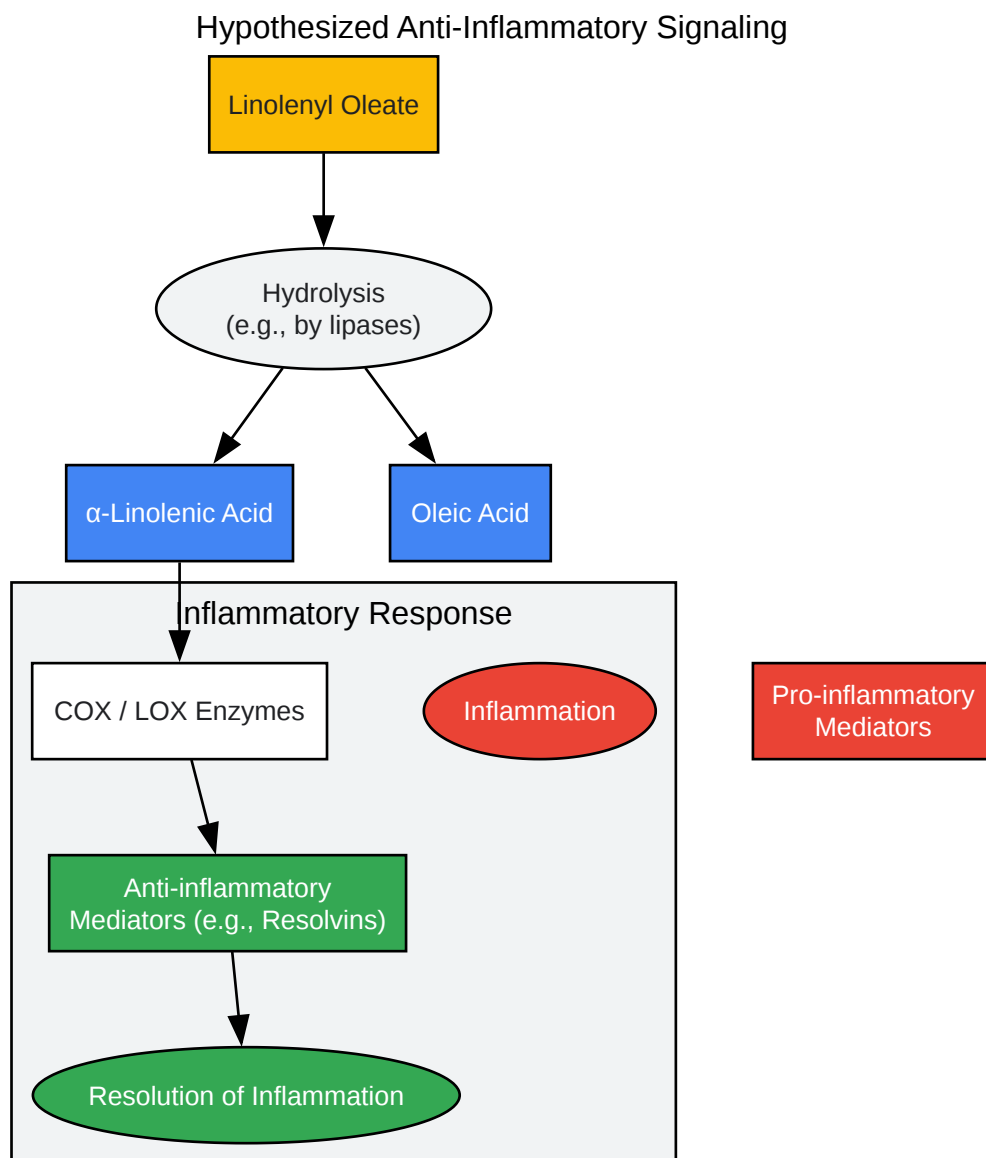
Biological Activity and Signaling Pathways (Hypothesized)

Direct experimental evidence for the biological activity and signaling pathways of **Linolenyl oleate** is limited. However, based on the known effects of its constituent fatty acids, α -linolenic acid and oleic acid, we can hypothesize potential mechanisms of action.

Potential Anti-Inflammatory Effects

Linoleic acid, a related omega-6 fatty acid, has been shown to induce pro-inflammatory events in vascular endothelial cells through the activation of PI3K/Akt and ERK1/2 signaling pathways. [6] α -Linolenic acid, as an omega-3 fatty acid, is a precursor to anti-inflammatory eicosanoids. Therefore, **Linolenyl oleate** may modulate inflammatory responses, potentially by competing with pro-inflammatory lipids or through the generation of anti-inflammatory metabolites.

Hypothesized Anti-Inflammatory Signaling of **Linolenyl Oleate** Metabolites



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Caption: Hypothesized anti-inflammatory signaling cascade.

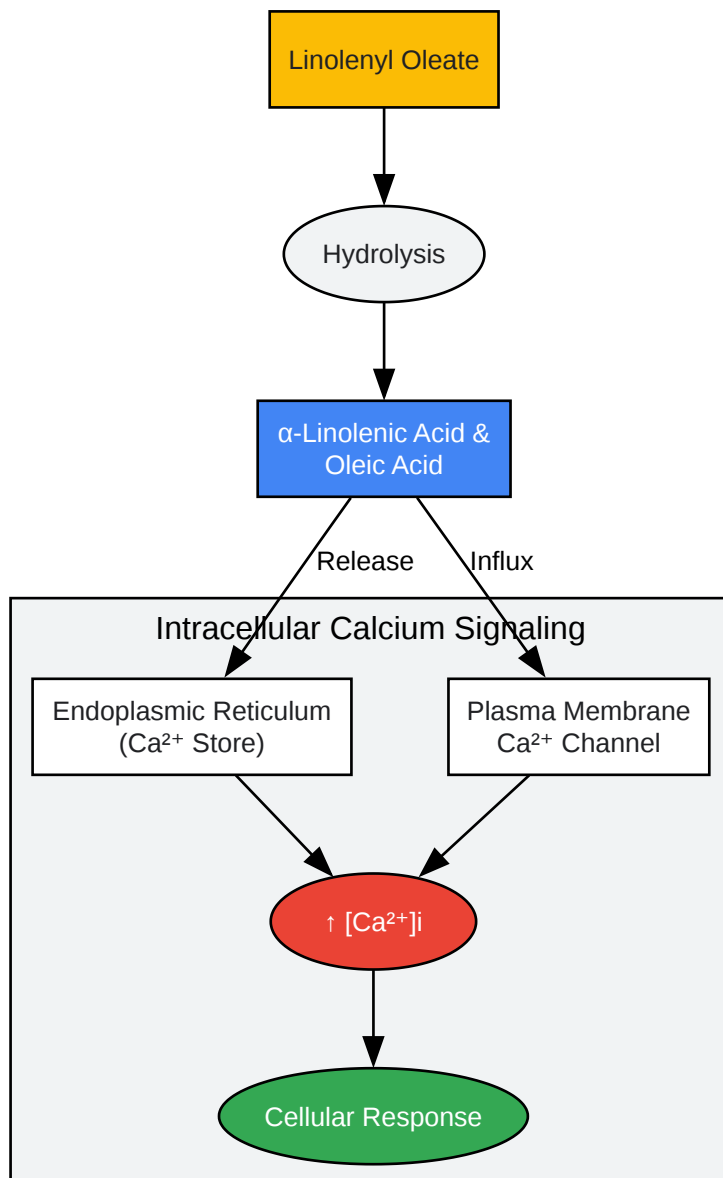
Modulation of Calcium Signaling

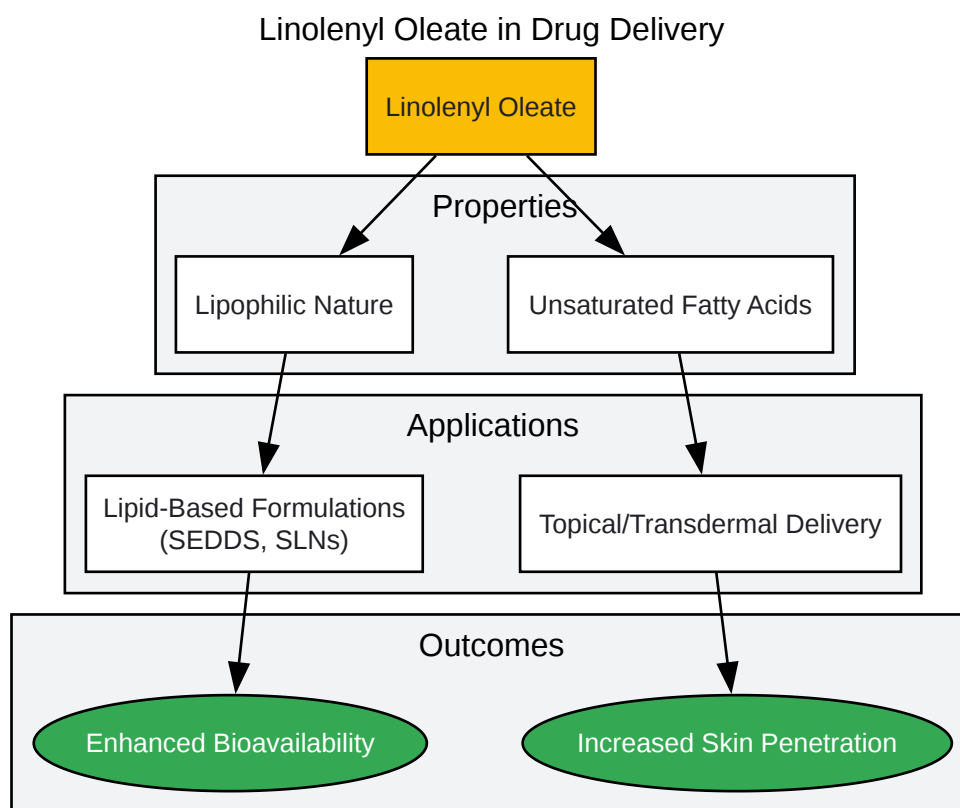
Both oleic acid and α -linolenic acid have been shown to induce increases in intracellular calcium concentration ($[Ca^{2+}]_i$) in rat thymocytes.[7] The effect is dependent on the degree of

unsaturation, with polyunsaturated fatty acids causing a more significant increase through both release from intracellular stores and influx from the extracellular space.^[7] **Linolenyl oleate**, upon hydrolysis, could release these fatty acids, thereby modulating intracellular calcium levels, which are critical for numerous cellular processes, including proliferation, differentiation, and apoptosis.

Hypothesized Modulation of Calcium Signaling

Hypothesized Modulation of Calcium Signaling





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